

A Comprehensive Technical Guide to Ammonium Thiosulfate: Molar Mass, Density, and Industrial Applications

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Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the fundamental physicochemical properties of **ammonium thiosulfate**, including its molar mass and density. It details standardized experimental protocols for the determination of these properties and explores the compound's significant roles in various industrial processes. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields.

Physicochemical Properties of Ammonium Thiosulfate

Ammonium thiosulfate, with the chemical formula $(\text{NH}_4)_2\text{S}_2\text{O}_3$, is a white crystalline solid known for its applications in photography, agriculture, and metallurgy.^{[1][2]} A thorough understanding of its molar mass and density is crucial for its use in research and industrial settings.

Quantitative Data Summary

The key quantitative properties of **ammonium thiosulfate** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molar Mass	148.20[1][3]	g/mol	
	148.21[4]	g/mol	
Density	1.679	g/cm ³	at 25 °C
Melting Point	150 °C (decomposes)	°C	
Solubility in Water	173	g/100 mL	at 20 °C
Very soluble			

Experimental Protocols

This section outlines detailed methodologies for the experimental determination of the molar mass and density of a solid compound like **ammonium thiosulfate**.

Determination of Molar Mass by Freezing Point Depression

This method is based on the colligative property that the freezing point of a solvent is lowered when a non-volatile solute is dissolved in it. The magnitude of this depression is directly proportional to the molality of the solute.

Materials:

- **Ammonium thiosulfate** (solute)
- A suitable solvent with a known freezing point depression constant (Kf), such as cyclohexane or camphor.
- Precision balance (accurate to ± 0.001 g)
- Test tube
- Beaker for ice bath
- Thermometer (accurate to ± 0.1 °C)

- Stirring rod

Procedure:

- Determine the Freezing Point of the Pure Solvent:
 1. Weigh a known mass of the chosen solvent into a test tube.
 2. Place the test tube in an ice-water bath.
 3. Gently stir the solvent with a thermometer and record the temperature at regular intervals until the solvent completely solidifies.
 4. Plot a cooling curve (temperature vs. time). The plateau in the curve indicates the freezing point of the pure solvent.
- Prepare the Solution:
 1. Accurately weigh a small, known mass of **ammonium thiosulfate**.
 2. Add the **ammonium thiosulfate** to the test tube containing the known mass of the solvent.
 3. Gently warm the mixture if necessary to completely dissolve the solute.
- Determine the Freezing Point of the Solution:
 1. Allow the solution to cool in the ice-water bath while stirring.
 2. Record the temperature at regular intervals until the solution begins to freeze and a solid is formed.
 3. Plot a cooling curve for the solution. The temperature at which the solution begins to freeze is the freezing point of the solution.
- Calculation:

1. Calculate the freezing point depression (ΔT_f) = Freezing Point of Pure Solvent - Freezing Point of Solution.
2. Calculate the molality (m) of the solution using the formula: $\Delta T_f = K_f \cdot m$.
3. Calculate the moles of solute (**ammonium thiosulfate**) using the formula: moles = molality * mass of solvent (in kg).
4. Calculate the experimental molar mass of **ammonium thiosulfate** using the formula:
Molar Mass = mass of solute / moles of solute.

Determination of Density by Liquid Displacement

This method is suitable for solids that are insoluble in the displacement liquid. Given that **ammonium thiosulfate** is highly soluble in water, a non-aqueous liquid in which it is insoluble, such as diethyl ether or ethanol, must be used.

Materials:

- **Ammonium thiosulfate** crystals
- Graduated cylinder
- Precision balance (accurate to ± 0.001 g)
- A suitable non-aqueous liquid (e.g., diethyl ether or ethanol)

Procedure:

- Mass Measurement:
 1. Accurately weigh a sample of dry **ammonium thiosulfate** crystals using a precision balance. Record this mass.
- Volume Measurement by Displacement:
 1. Add a known volume of the non-aqueous liquid to a graduated cylinder. Record this initial volume (V_1).

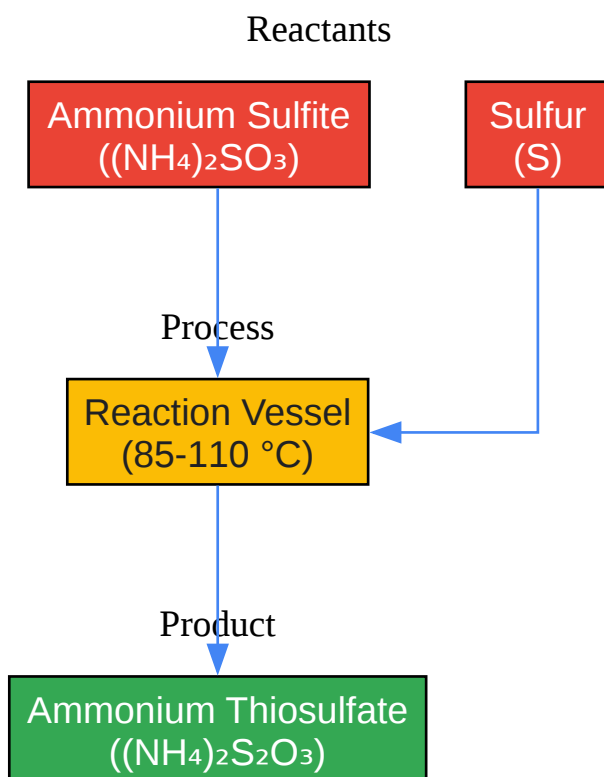
2. Carefully add the weighed **ammonium thiosulfate** crystals to the graduated cylinder, ensuring that all the solid is submerged and there are no air bubbles.
 3. Record the new volume of the liquid in the graduated cylinder (V_2).
 4. The volume of the **ammonium thiosulfate** sample is the difference between the final and initial volumes: $\text{Volume} = V_2 - V_1$.
- Calculation:
 1. Calculate the density of **ammonium thiosulfate** using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Industrial Process Workflows

Ammonium thiosulfate is a key component in several industrial processes. The following diagrams illustrate the logical workflows for its production and its application in gold leaching.

Ammonium Thiosulfate Production Workflow

The production of **ammonium thiosulfate** can be achieved by reacting ammonium sulfite with sulfur at elevated temperatures.

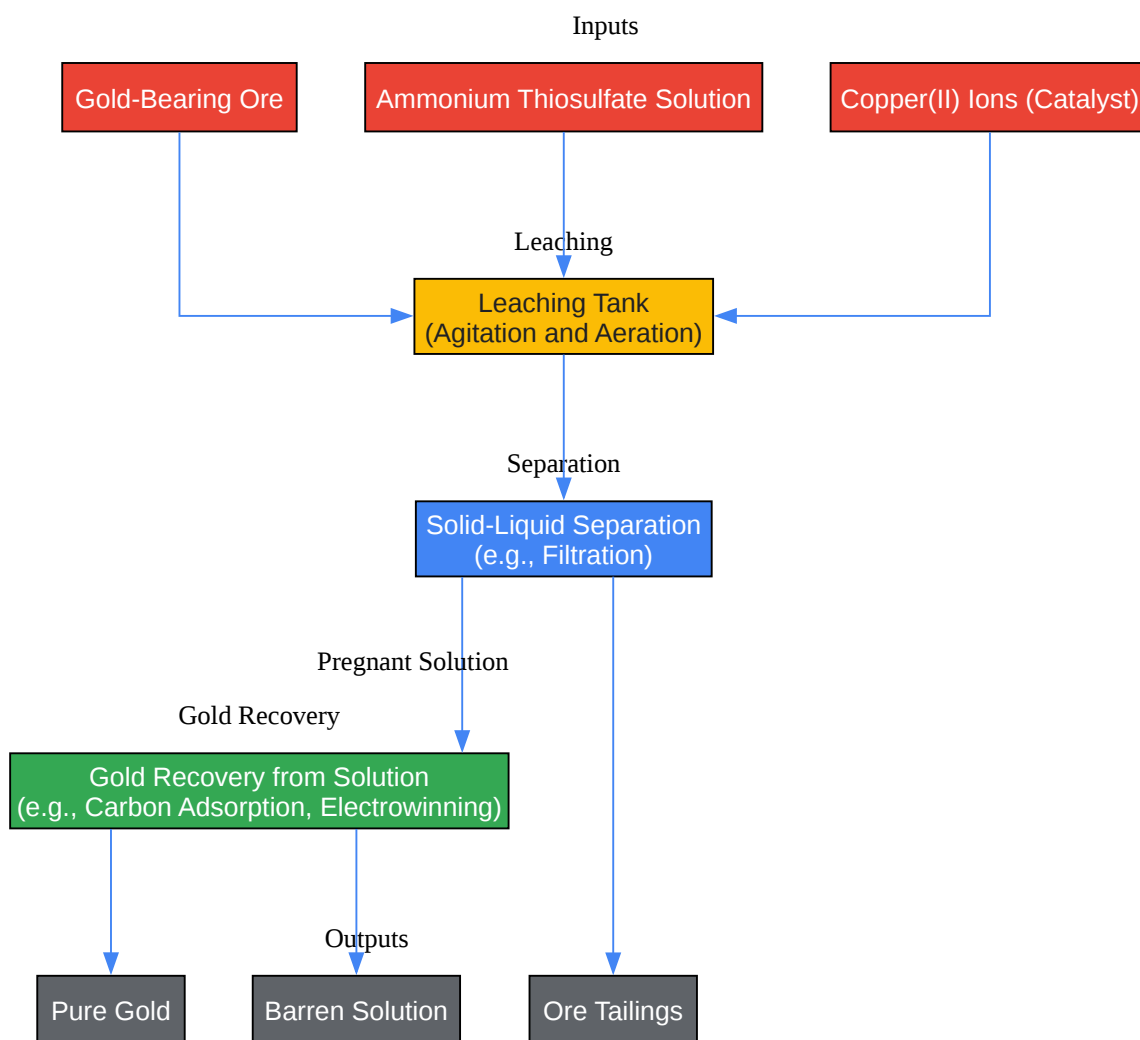


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Caption: Production of **Ammonium Thiosulfate**.

Gold Leaching Process with Ammonium Thiosulfate

Ammonium thiosulfate is used as a less toxic alternative to cyanide for leaching gold from ores. This process involves the formation of a stable gold-thiosulfate complex.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Ammonium Thiosulfate: Molar Mass, Density, and Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1232673#molar-mass-and-density-of-ammonium-thiosulfate>]

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